

Notes d'Application : Le Cyanure de Cuivre en Galvanoplastie

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanure de cuivre

Cat. No.: B1202555

[Get Quote](#)

Introduction

Le cuivrage au cyanure est un procédé de galvanoplastie fondamental et largement utilisé, apprécié pour sa capacité à produire des dépôts de cuivre ductiles, à grain fin et dotés d'une excellente adhérence sur une variété de substrats, y compris les aciers et les alliages de zinc. [1][2][3] Ces bains alcalins sont particulièrement indispensables comme sous-couche (couche de "strike") avant l'application d'autres dépôts métalliques, tels que le nickel, l'argent ou l'or, notamment sur des métaux de base qui seraient attaqués par les bains de cuivrage acides. [1] Le procédé tire parti de la capacité du cyanure à complexer les ions cuivre, abaissant ainsi le potentiel de réduction du métal et permettant un dépôt uniforme même sur des pièces de géométrie complexe. [2][3]

Les applications des revêtements de cuivre obtenus par bain cyanuré sont à la fois techniques et décoratives. Elles incluent la protection contre la corrosion, l'amélioration de la conductivité électrique et thermique, la préparation de surface pour des traitements ultérieurs et l'obtention de finitions esthétiques pour des articles de quincaillerie, de bijouterie ou d'horlogerie. [1][4][5] [6]

Rôle des Composants du Bain

La performance d'un bain de cuivrage cyanuré dépend de l'équilibre précis de ses constituants :

- **Cyanure de Cuivre** (CuCN) : C'est la source principale d'ions cuivre (monovalents, Cu^+) dans la solution.[1][2] Insoluble dans l'eau, il est dissous par complexation avec un excès de cyanure alcalin.[1][7]
- Cyanure de Sodium (NaCN) ou de Potassium (KCN) : Ces sels alcalins agissent comme agents complexants pour solubiliser le **cyanure de cuivre**, formant principalement l'ion dicyanocuprate(I) $[\text{Cu}(\text{CN})_2]^-$ et tricyanocuprate(I) $[\text{Cu}(\text{CN})_3]^{2-}$. [1][8] Un excès, appelé "cyanure libre", est crucial pour assurer la bonne dissolution des anodes en cuivre et pour obtenir un dépôt de qualité.[1][9] Les sels de potassium sont souvent préférés car ils offrent une meilleure solubilité et conductivité.[7]
- Hydroxyde de Sodium (NaOH) ou de Potassium (KOH) : Ajoutés pour augmenter la conductivité de l'électrolyte, maintenir un pH alcalin stable (généralement entre 11 et 13) et réduire la décomposition des cyanures.[1][10]
- Carbonates (Na_2CO_3 ou K_2CO_3) : Se forment naturellement par décomposition du cyanure ou peuvent être ajoutés. Une concentration modérée peut être bénéfique, mais un excès augmente la résistance du bain et peut passiver les anodes.[2]
- Sels de Rochelle (Tartrate de Sodium et de Potassium) : Souvent utilisés comme additif pour affiner le grain du dépôt, améliorer la corrosion des anodes et limiter les effets des impuretés métalliques.[1][11]
- Additifs et brillanters : Des composés organiques brevetés sont fréquemment ajoutés pour améliorer la brillance, le pouvoir nivelant et l'uniformité du dépôt.[12]

Données Quantitatives

Les tables suivantes résument les compositions et les paramètres opératoires typiques pour différents types de bains de cuivrage au cyanure.

Tableau 1 : Compositions Typiques des Bains de Cuivrage au Cyanure

Composant	Bain de Strike (g/L)	Bain Haute Vitesse (g/L)	Bain en Tonneau (g/L)
Cyanure de Cuivre (CuCN)	15 - 25	40 - 75	30 - 50
Cyanure de Sodium (NaCN) total	25 - 40	-	-
Cyanure de Potassium (KCN) total	-	70 - 120	-
Cyanure Libre (en NaCN ou KCN)	5 - 15	5 - 20	10 - 20
Hydroxyde de Sodium/Potassium	2 - 8	15 - 30	7 - 15
Carbonate de Sodium/Potassium	15 - 60	15 - 90	15 - 75
Sels de Rochelle	15 - 30	30 - 60	20 - 45

Sources : Données compilées à partir de[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)

Tableau 2 : Paramètres Opératoires

Paramètre	Bain de Strike	Bain Haute Vitesse	Bain en Tonneau
Température (°C)	40 - 55	60 - 80	40 - 60
Densité de Courant Cathodique (A/dm ²)	1.0 - 2.5	2.0 - 6.0	0.5 - 1.5
pH	11.0 - 12.5	12.0 - 13.0	11.5 - 12.8
Tension (V)	2 - 6	3 - 12	6 - 15
Efficacité Cathodique (%)	30 - 60	60 - 95	40 - 70
Agitation	Agitation cathodique	Agitation cathodique modérée à vigoureuse	Rotation du tonneau (3-8 RPM)
Anodes	Cuivre pur, sans oxygène	Cuivre pur, sans oxygène	Cuivre pur, sans oxygène
Ratio Anode/Cathode	1:1 à 2:1	2:1	>2:1
Filtration	Continue recommandée	Continue	Continue

Sources : Données compilées à partir de[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Protocoles Expérimentaux

Protocole 1 : Préparation d'un Bain de Cuivrage Cyanuré (10 L)

- Préparation : Remplir une cuve de travail en acier revêtu de PVC ou PP avec 6 litres d'eau déminéralisée tiède.[\[10\]](#)
- Dissolution des Cyanures : Sous agitation mécanique et dans une hotte ventilée, ajouter lentement 750 g de cyanure de potassium (KCN) jusqu'à dissolution complète.[\[12\]](#)
- Ajout du **Cyanure de Cuivre** : Ajouter lentement 550 g de **cyanure de cuivre** (CuCN).[\[10\]](#)
[\[12\]](#) La solution doit devenir claire à mesure que le complexe se forme.

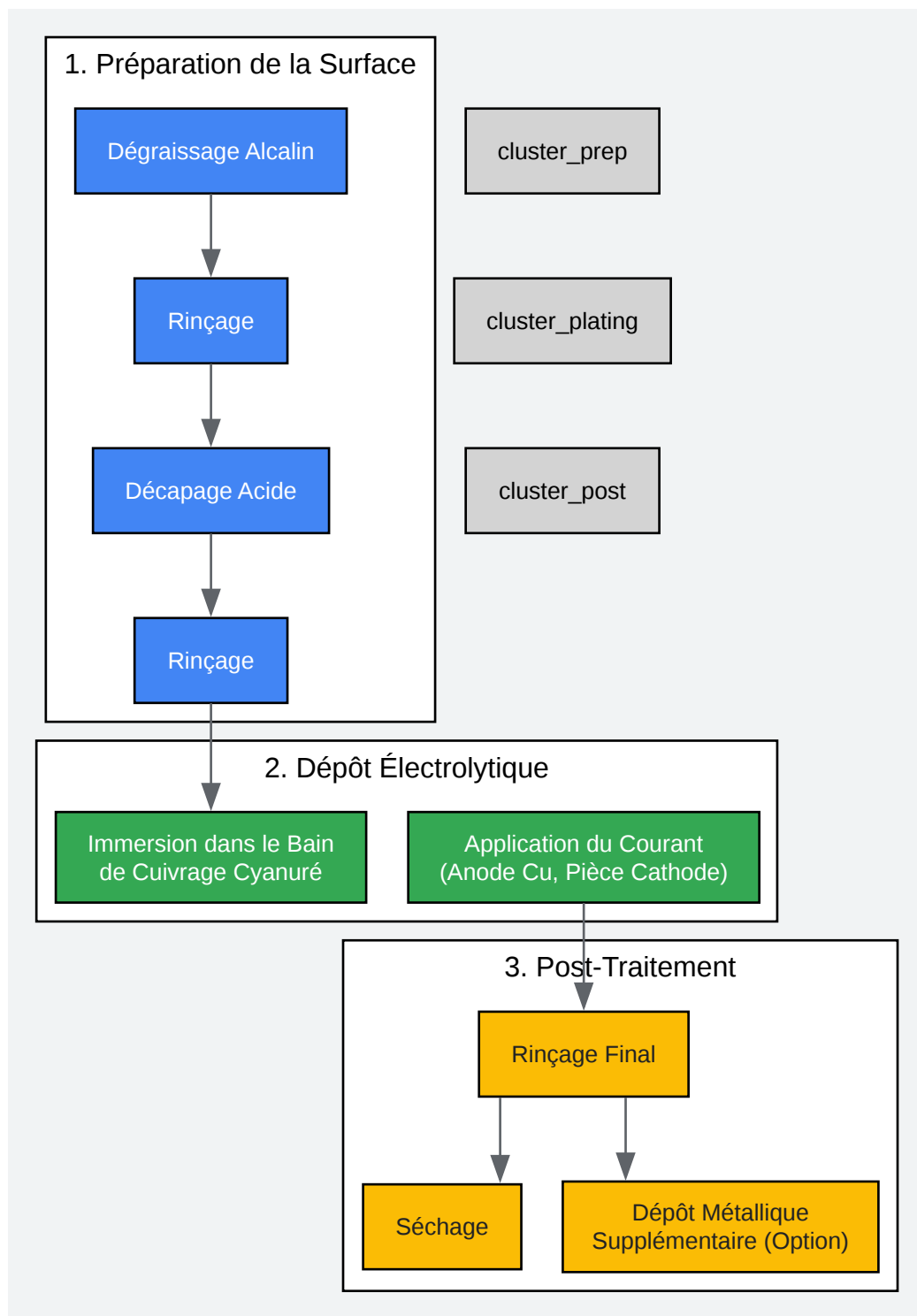
- Ajout de l'Alcali : Dissoudre lentement 150 g d'hydroxyde de potassium (KOH). L'opération est exothermique.[12]
- Ajout des Additifs : Dissoudre 450 g de Sels de Rochelle.
- Ajustement Final : Compléter le volume à 10 litres avec de l'eau déminéralisée.[12]
Homogénéiser la solution.
- Analyse et Correction : Prélever un échantillon pour analyse. Ajuster la concentration de cyanure libre et le pH si nécessaire. Le pH peut être augmenté avec du KOH ou diminué avec une solution d'acide tartrique.[10]
- Mise en Température : Chauffer le bain à la température de travail désirée (ex: 60 °C).

Protocole 2 : Procédure de Galvanoplastie (Couche de Strike sur Acier)

- Dégraissage : Immerger la pièce en acier dans un bain de dégraissage électrolytique alcalin (ex: solution de soude caustique, carbonate de sodium, phosphate trisodique) à température ambiante pendant 5 minutes avec une densité de courant de 5-10 A/dm². [9]
- Rinçage : Rincer abondamment la pièce à l'eau déminéralisée en cascade (3 bains successifs) pour éliminer toute trace de la solution de dégraissage. [9]
- Décapage/Activation : Immerger la pièce dans une solution d'acide chlorhydrique (10-20% v/v) ou sulfurique (5-10% v/v) pendant 30 à 60 secondes pour éliminer les oxydes de surface.
- Rinçage : Rincer de nouveau abondamment à l'eau déminéralisée.
- Cuivrage de Strike : Transférer rapidement la pièce dans le bain de cuivrage de strike (voir Tableau 1). Appliquer une densité de courant de 1.5 - 2.5 A/dm² pendant 2 à 5 minutes. [1]
Une agitation cathodique est recommandée.
- Rinçage : Rincer immédiatement et abondamment à l'eau déminéralisée.

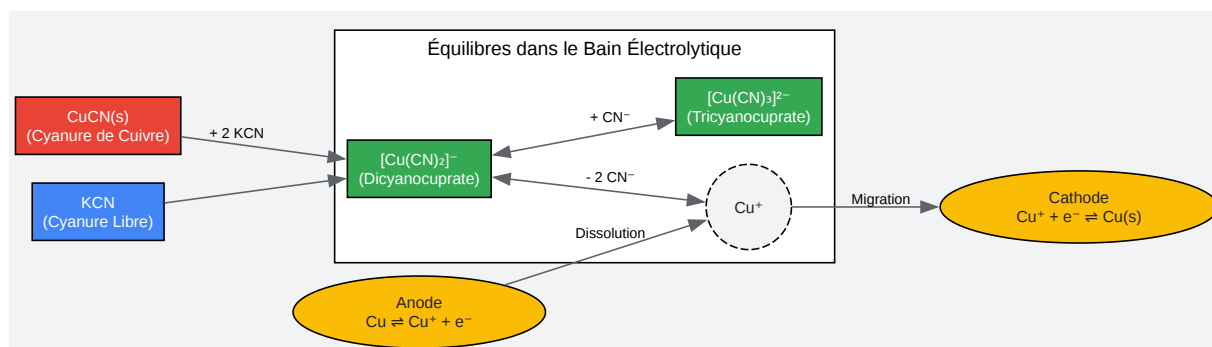
- Étape suivante : La pièce est maintenant prête pour un dépôt de cuivre plus épais (par exemple dans un bain acide ou un bain cyanuré haute vitesse) ou pour un autre dépôt métallique (nickel, etc.).^[1]
- Séchage : Si le cuivrage est la couche finale, rincer dans un bain d'eau chaude puis sécher à l'air chaud ou par centrifugation.

Visualisations



[Click to download full resolution via product page](#)

Schéma du flux de travail pour la galvanoplastie au **cyanure de cuivre**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. nmfrc.org [nmfrc.org]
2. Cyanide Copper Plating Technology Introduction and Description - ShuoBao Industrial Equipment [shuobaocn.com]
3. Remplacement des électrolytes cyanurés en galvanoplastie 📡 - POLYMEDIA SA - POLYMEDIA SA [polymedia.ch]
4. techniques-ingenieur.fr [techniques-ingenieur.fr]
5. techniques-ingenieur.fr [techniques-ingenieur.fr]
6. Cuivrage - GTA [visserie-boulonnerie-speciale.com]
7. techniques-ingenieur.fr [techniques-ingenieur.fr]
8. cetim.fr [cetim.fr]
9. memoirepfe.fst-usmba.ac.ma [memoirepfe.fst-usmba.ac.ma]
10. gtzworld.com [gtzworld.com]

- 11. US2862861A - Copper cyanide plating process and solution therefor - Google Patents [patents.google.com]
- 12. columbiachemical.com [columbiachemical.com]
- 13. Copper plating [SubsTech] [substech.com]
- 14. utelectrode.com [utelectrode.com]
- 15. beco-technic.ch [beco-technic.ch]
- To cite this document: BenchChem. [Notes d'Application : Le Cyanure de Cuivre en Galvanoplastie]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202555#applications-du-cyanure-de-cuivre-en-galvanoplastie]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com